

# 3,3-Dimethyl-1-hexene chemical structure and bonding

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## Compound of Interest

Compound Name: 3,3-Dimethyl-1-hexene

Cat. No.: B1582872

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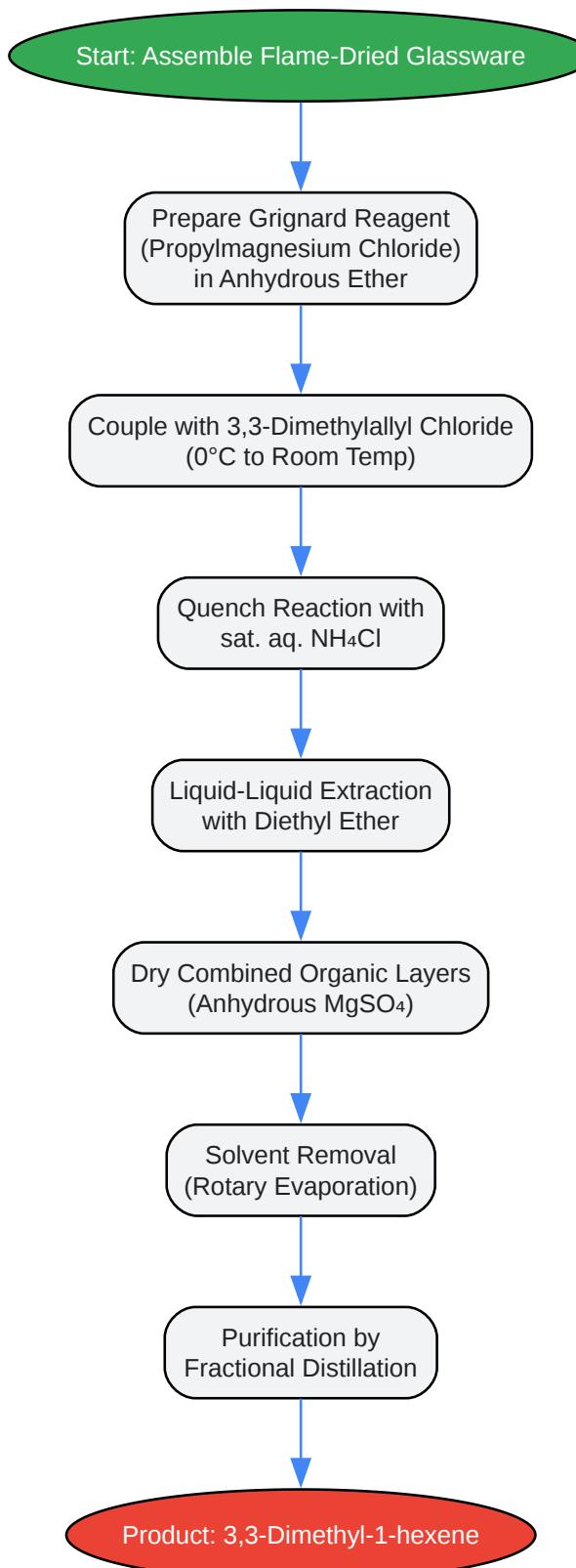
## Introduction

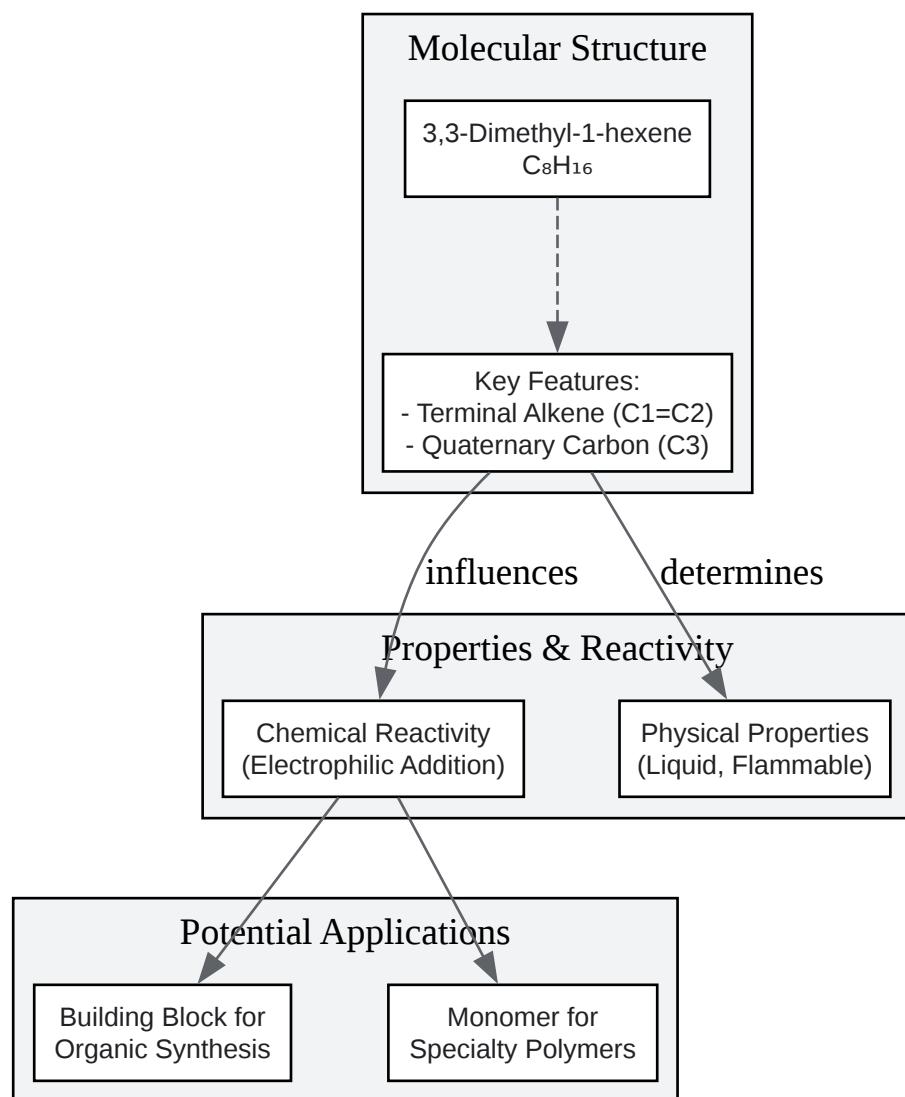
**3,3-Dimethyl-1-hexene** is an organic compound classified as a branched-chain alkene.<sup>[1]</sup> Its molecular formula is C<sub>8</sub>H<sub>16</sub>, and it consists of a six-carbon hexene backbone with two methyl groups attached to the third carbon atom.<sup>[1]</sup> The presence of a terminal carbon-carbon double bond and a sterically hindered quaternary carbon center gives this molecule unique chemical properties and reactivity. This technical guide provides a comprehensive overview of the chemical structure, bonding, physicochemical properties, and spectroscopic data of **3,3-Dimethyl-1-hexene**. Additionally, a representative synthetic protocol is detailed, making this document a valuable resource for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Structure and Bonding

The structure of **3,3-Dimethyl-1-hexene** is defined by a six-carbon chain where a double bond exists between carbon 1 and carbon 2.<sup>[2]</sup> Two methyl groups are substituted at the carbon 3 position, creating a quaternary carbon atom adjacent to the double bond.<sup>[2]</sup> The systematic IUPAC name for this compound is 3,3-dimethylhex-1-ene.<sup>[3]</sup>

The bonding consists of both sigma ( $\sigma$ ) and pi ( $\pi$ ) bonds. The double bond between C1 and C2 is composed of one  $\sigma$  bond and one  $\pi$  bond. The carbons of the double bond (C1 and C2) are  $sp^2$  hybridized, leading to a trigonal planar geometry around them. The quaternary carbon (C3) and all other carbons in the alkyl chain are  $sp^3$  hybridized with tetrahedral geometry.





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## References

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- 3. 3,3-Dimethyl-1-hexene | C8H16 | CID 137924 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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